

Guazatine Acetate: A Technical Guide to Commercial Formulations and Analytical Methods

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Compound of Interest

Compound Name: *Guazatine acetate salt*

Cat. No.: *B037631*

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Introduction

Guazatine acetate is a non-systemic, contact fungicide and bactericide used for the control of a broad spectrum of pathogens in various agricultural applications. It is particularly effective as a seed treatment for cereals and as a post-harvest treatment for citrus fruits.[1] Chemically, commercial guazatine is not a single compound but a complex mixture of guanidated polyamines, primarily the acetates of guanidated 1,8-diaminooctane and its oligomers.[2] This technical guide provides an in-depth overview of the commercial formulations, typical concentrations, and analytical methodologies for Guazatine acetate, intended to serve as a comprehensive resource for researchers and professionals in the field.

Commercial Formulations and Concentrations

Guazatine acetate is available in several formulation types, each tailored for specific applications. The concentration of the active ingredient is typically expressed as guazatine acetate.

Table 1: Commercial Formulation Types of Guazatine Acetate

Formulation Type	Description
LS	Solution for seed treatment
FS	Flowable concentrate for seed treatment
SL	Soluble concentrate
TC	Technical material
WP	Wettable powder
WS	Water-dispersible powder for slurry treatment

Source:[3][4]

The concentration of guazatine acetate in these formulations varies significantly depending on the intended use, whether for seed treatment or post-harvest application.

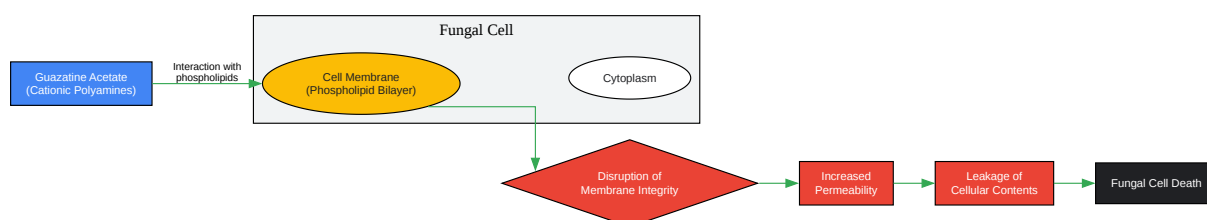
Table 2: Typical Concentrations of Guazatine Acetate in Commercial Formulations

Application	Formulation Type	Concentration (g/L or g/kg)
Post-harvest Treatment (Citrus)	SL	40, 150, 200, 400
TC	700	
Wax	3	
Seed Treatment	FS	150, 266.7, 400 (often in combination with other fungicides)
LS	25, 150, 200, 265, 300, 350, 400, 700 (often in combination with other fungicides)	
WP	250	

Source:[3][4]

Mode of Action

The primary mode of action of Guazatine acetate is the disruption of fungal cell membranes.[5] [6] Its cationic polyamine structure interacts with the negatively charged phospholipids in the fungal membrane, leading to a loss of membrane integrity, increased permeability, and ultimately, cell death. This multi-site action makes the development of resistance by fungal pathogens less likely.[5]



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Caption: Mode of action of Guazatine acetate on a fungal cell.

Experimental Protocols: Analytical Methodology

The analysis of Guazatine acetate is challenging due to its complex composition. Methods typically focus on the quantification of major components or a "total guazatine" value. The following is a representative protocol for the analysis of guazatine residues in agricultural products using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Objective: To determine the residue levels of Guazatine acetate in agricultural commodities.

1. Standard Preparation:

- Stock Solution (1000 µg/mL): Accurately weigh a known amount of Guazatine acetate analytical standard and dissolve it in methanol in a polypropylene volumetric flask.[7] Note:

Due to the adsorptive properties of guazatine, the use of polypropylene labware is recommended.[7]

- Intermediate Standard Solution (10 mg/L): Dilute the stock solution with a solution of 1% formic acid in water.[7]
- Calibration Standards: Prepare a series of calibration standards by serial dilution of the intermediate standard solution. Concentrations may range from 0.03125 to 1 mg/L.[7]
- Matrix-Matched Calibration Standards: To account for matrix effects, dilute the calibration standards with an extract of a blank (guazatine-free) sample matrix.[7]

2. Sample Preparation:

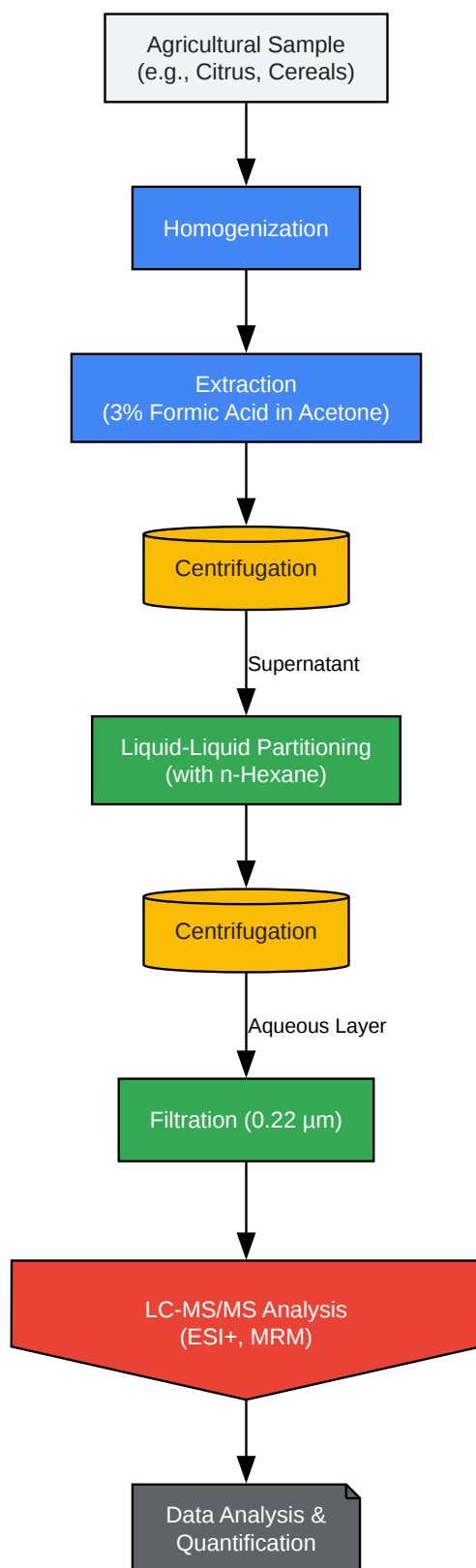
- Homogenization: Homogenize a representative portion of the agricultural sample (e.g., citrus peel, whole grain).
- Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL polypropylene centrifuge tube.[7]
 - Add 10 mL of a 3% formic acid in acetone solution.[7]
 - Shake vigorously for 1 minute.
 - Centrifuge at 4,000 g for 5 minutes.[7]
- Liquid-Liquid Partitioning (for cleanup):
 - Transfer a 5 mL aliquot of the supernatant to a new 15 mL polypropylene centrifuge tube.
 - Add 5 mL of n-hexane and shake for 1 minute.
 - Centrifuge at 4,000 g for 5 minutes.
- Final Extract: The lower aqueous layer is the final extract. Filter it through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.[7]

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC) System:
 - Column: A C18 reversed-phase column is suitable for the separation.
 - Mobile Phase: A gradient elution using water with 0.2% formic acid (Mobile Phase A) and methanol with 0.2% formic acid (Mobile Phase B) is commonly employed.[\[7\]](#)
 - Flow Rate: Typically around 0.3 mL/min.[\[7\]](#)
 - Injection Volume: 2 μ L.[\[7\]](#)
- Mass Spectrometry (MS/MS) System:
 - Ionization: Electrospray ionization in positive ion mode (ESI+).[\[7\]](#)
 - Detection: Multiple Reaction Monitoring (MRM) is used for the quantification of specific precursor-to-product ion transitions for the major guazatine components (e.g., GG, GGG, GGN, and GNG).[\[7\]](#)

4. Data Analysis:

- Quantify the concentration of the target guazatine components in the sample by comparing the peak areas to the matrix-matched calibration curve.
- The total guazatine residue is often reported as the sum of the concentrations of the major components, sometimes with a correction factor applied based on the composition of the technical material.[\[8\]](#)



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Caption: General experimental workflow for guazatine residue analysis.

Conclusion

This technical guide provides a foundational understanding of the commercial formulations and analytical determination of Guazatine acetate. The variability in formulations and concentrations underscores the importance of selecting the appropriate product for a given application. Furthermore, the complexity of the active ingredient necessitates robust and validated analytical methods, such as the LC-MS/MS protocol detailed herein, to ensure accurate residue monitoring and regulatory compliance. For researchers and professionals, a thorough understanding of these aspects is crucial for the effective and safe use of this important fungicide.

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